

Pentachloroaniline: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: Pentachloroaniline

Cat. No.: B041903

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **pentachloroaniline**, a significant chlorinated aromatic amine. This document details its chemical identity, physicochemical properties, synthesis, and metabolic pathways, presenting critical data for research and development applications.

Core Chemical Identifiers

- IUPAC Name: 2,3,4,5,6-**pentachloroaniline**[\[1\]](#)[\[2\]](#)[\[3\]](#)
- CAS Number: 527-20-8[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Physicochemical and Toxicological Data

The following table summarizes key quantitative data for **pentachloroaniline**, compiled from various sources for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C ₆ H ₂ Cl ₅ N	[1] [2] [6] [7] [8]
Molecular Weight	265.35 g/mol	[6] [7] [9] [10]
Appearance	Yellowish crystalline solid	[1] [2]
Melting Point	232 °C	[6] [9]
Boiling Point	335.8 ± 37.0 °C (Predicted)	[9]
Density	1.751 ± 0.06 g/cm ³ (Predicted)	[9]
Water Solubility	Practically insoluble	[2]
Solubility in Organic Solvents	Readily dissolves in organic solvents	[2]
Log K _{ow} (Octanol-Water Partition Coefficient)	~5	
Vapor Pressure	3.5 x 10 ⁻⁶ mm Hg (Estimated)	[11]
Henry's Law Constant	4.25 x 10 ⁻⁷ atm-cu m/mole (Estimated)	[11]
Soil Adsorption Coefficient (K _{oc})	41,687	[11]
UN Number	2811	[7]
Hazard Class	6.1	[5] [7]

Experimental Protocols

Synthesis of Pentachloroaniline via Reduction of Pentachloronitrobenzene

This protocol describes a common laboratory-scale method for the synthesis of **pentachloroaniline**.

Materials:

- Pentachloronitrobenzene (PCNB)
- Granulated Tin (Sn)
- Concentrated Hydrochloric Acid (HCl)
- Ethanol (95%)
- Sodium Hydroxide (NaOH) solution
- Distilled water
- Round-bottom flask
- Reflux condenser
- Heating mantle
- Stirring apparatus
- Buchner funnel and flask
- Filter paper
- Beakers
- pH paper or meter

Procedure:

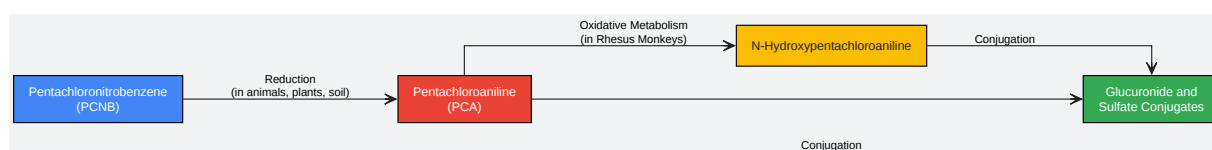
- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a stirring mechanism, place pentachloronitrobenzene.
- **Addition of Reagents:** Add a molar excess of granulated tin to the flask. Slowly add ethanol, followed by the cautious addition of concentrated hydrochloric acid. The reaction is exothermic and should be controlled.
- **Reflux:** Heat the mixture to reflux using a heating mantle. Maintain the reflux with continuous stirring for several hours until the reaction is complete. The completion of the reaction can be

monitored by techniques such as Thin Layer Chromatography (TLC).

- Neutralization and Precipitation: After cooling, carefully neutralize the excess acid by the slow addition of a sodium hydroxide solution until the solution is alkaline. This will precipitate the crude **pentachloroaniline**.
- Isolation: Isolate the solid product by vacuum filtration using a Buchner funnel.
- Washing: Wash the crude product on the filter with distilled water to remove any inorganic salts.
- Purification: The crude **pentachloroaniline** can be further purified by recrystallization from a suitable organic solvent, such as ethanol.
- Drying: Dry the purified crystals in a vacuum oven at a low temperature to obtain the final product.
- Characterization: Confirm the identity and purity of the synthesized **pentachloroaniline** using analytical techniques such as melting point determination, Nuclear Magnetic Resonance (NMR) spectroscopy, and Mass Spectrometry (MS).

Signaling and Metabolic Pathways

Pentachloroaniline is a primary metabolite of the fungicide pentachloronitrobenzene (PCNB). [12][11] The metabolic transformation of PCNB to **pentachloroaniline** is a critical step in its environmental fate and toxicological profile. Further metabolism of **pentachloroaniline** can occur in biological systems.



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Caption: Metabolic pathway of **pentachloroaniline** from PCNB and its subsequent metabolism.

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References

- 1. solubilityofthings.com [solubilityofthings.com]
- 2. Pentachloroaniline - Wikipedia [en.wikipedia.org]
- 3. Pentachloroaniline | CAS 527-20-8 | LGC Standards [lgcstandards.com]
- 4. CAS 527-20-8: Pentachloroaniline | CymitQuimica [cymitquimica.com]
- 5. Pentachloroaniline | CAS#:527-20-8 | Chemsrce [chemsrc.com]
- 6. chemwhat.com [chemwhat.com]
- 7. accustandard.com [accustandard.com]
- 8. ez.restek.com [ez.restek.com]
- 9. Pentachloroaniline CAS#: 527-20-8 [m.chemicalbook.com]
- 10. Pentachloroaniline PESTANAL , analytical standard 527-20-8 [sigmaaldrich.com]
- 11. Pentachloroaniline | C₆H₂Cl₅N | CID 10693 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 12. Buy Pentachloroaniline | 527-20-8 [smolecule.com]
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